

Technical Guide: Physicochemical Properties of 2-Bromo-4-fluorobenzoic Acid

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Compound of Interest

Compound Name: 2-Bromo-4-fluorobenzoic acid

Cat. No.: B179233

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the melting and boiling points of **2-Bromo-4-fluorobenzoic acid** (CAS No: 1006-41-3), a key intermediate in the synthesis of pharmaceuticals and other advanced materials. This document outlines its key physical properties and provides detailed experimental protocols for their determination, ensuring accuracy and reproducibility in a laboratory setting.

Core Physicochemical Data

The accurate determination of physical properties such as melting and boiling points is critical for the identification, purity assessment, and handling of chemical compounds in research and development.

Data Presentation

The melting and boiling points for **2-Bromo-4-fluorobenzoic acid** are summarized in the table below. These values are compiled from various chemical suppliers and databases.

Property	Value	Notes
Melting Point	172-176 °C[1][2][3]	A narrow melting range is indicative of high purity.[1]
	169.0-176.0 °C[4]	
	173-175 °C[5]	
Boiling Point	289 °C[5]	Experimentally determined.
	294.3 ± 25.0 °C	Predicted value.[6]

Experimental Protocols

Accurate and consistent determination of melting and boiling points requires standardized experimental procedures. The following protocols are based on established laboratory techniques.

Melting Point Determination: Capillary Method

The capillary method is a standard technique for determining the melting point of a crystalline solid.[5]

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or similar device) or a Thiele tube with a high-boiling point oil (e.g., mineral oil)
- Thermometer (calibrated)
- Capillary tubes (sealed at one end)
- Mortar and pestle
- Bunsen burner (if using a Thiele tube)

Procedure:

- Sample Preparation: Ensure the **2-Bromo-4-fluorobenzoic acid** sample is completely dry and in a fine powdered form to ensure efficient heat transfer.[3] If necessary, grind the crystals using a mortar and pestle.
- Loading the Capillary Tube: Press the open end of a capillary tube into the powdered sample. Tap the sealed end of the tube on a hard surface to compact the powder at the bottom. The sample height should be approximately 2-3 mm for an accurate reading.[7]
- Apparatus Setup:
 - Melting Point Apparatus: Place the capillary tube into the sample holder of the apparatus.
 - Thiele Tube: Attach the capillary tube to the thermometer using a rubber band, ensuring the sample is aligned with the thermometer bulb. The rubber band should remain above the oil level to prevent it from dissolving in the hot oil.[1] Immerse the thermometer and the attached capillary tube in the oil within the Thiele tube.
- Heating:
 - Begin heating the apparatus. For an unknown sample, a rapid heating rate (e.g., 10-20 °C per minute) can be used to determine an approximate melting range.[8]
 - For an accurate measurement, repeat the experiment with a fresh sample. Heat rapidly until the temperature is about 15-20 °C below the approximate melting point. Then, reduce the heating rate to 1-2 °C per minute to allow for thermal equilibrium between the sample and the heating medium.[1]
- Observation and Recording:
 - Record the temperature at which the first drop of liquid appears (the initial melting point).
 - Record the temperature at which the entire sample has turned into a clear liquid (the final melting point).
 - The recorded melting point should be reported as a range from the initial to the final temperature.

Boiling Point Determination: Thiele Tube Method

This method is suitable for determining the boiling point of small quantities of a liquid. Since **2-Bromo-4-fluorobenzoic acid** is a solid at room temperature, it would need to be melted first for a boiling point determination, though this method is more commonly applied to substances that are liquid at ambient temperatures. The reported boiling point is high, indicating that distillation under reduced pressure would be a safer and more common method for purification. However, for the purpose of a standard procedure, the atmospheric pressure method is described.

Apparatus:

- Thiele tube filled with a high-boiling point oil
- Small test tube (e.g., a fusion tube)
- Capillary tube (sealed at one end)
- Thermometer (calibrated)
- Bunsen burner

Procedure:

- Sample Preparation: Place a small amount of the substance into the small test tube.
- Assembly: Place a capillary tube, with its sealed end pointing upwards, into the test tube containing the sample.
- Apparatus Setup: Attach the test tube to the thermometer with a rubber band, ensuring the sample is aligned with the thermometer bulb.
- Heating: Immerse the assembly into the Thiele tube, ensuring the rubber band is above the oil level.^[4] Gently heat the side arm of the Thiele tube with a Bunsen burner. The shape of the tube facilitates the circulation of the oil, ensuring uniform heating.^[4]
- Observation: As the temperature rises, air trapped in the capillary tube will be expelled, seen as a slow stream of bubbles.^[2] Continue heating until a rapid and continuous stream of

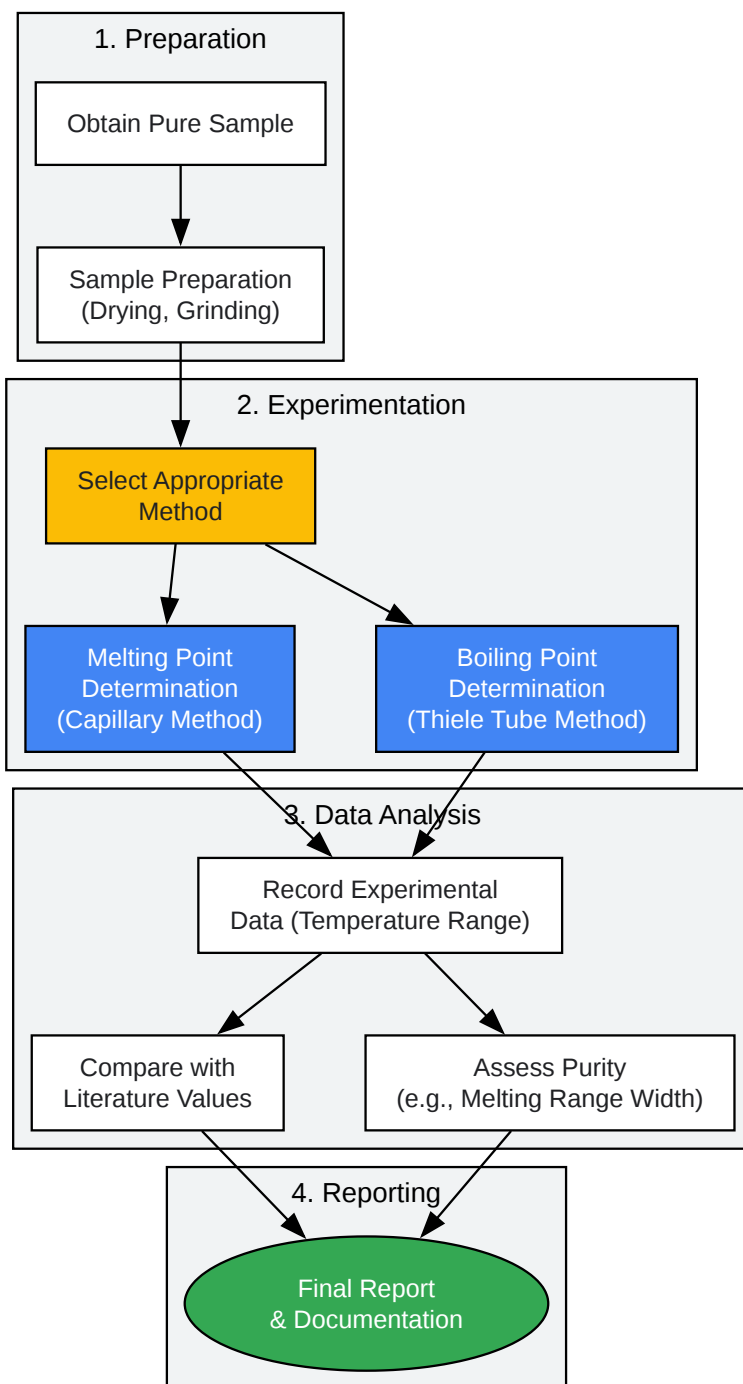
bubbles emerges from the open end of the capillary tube. This indicates that the vapor pressure of the substance has exceeded the atmospheric pressure.

- Recording: Turn off the heat and allow the apparatus to cool slowly. The boiling point is the temperature at which the stream of bubbles stops and the liquid is drawn back into the capillary tube.^[4] At this point, the vapor pressure of the substance is equal to the atmospheric pressure.

Workflow Visualization

The following diagram illustrates the logical workflow for the determination and verification of the physicochemical properties of a chemical compound like **2-Bromo-4-fluorobenzoic acid**.

Workflow for Physicochemical Property Determination

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Caption: Logical workflow for the determination of physicochemical properties.

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